

Application Notes and Protocols: Preparation of 4-Nitrophenyl Salicylate Stock Solution

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Compound of Interest

Compound Name: 4-Nitrophenyl salicylate

Cat. No.: B099920

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a detailed protocol for the preparation of a **4-Nitrophenyl salicylate** (4-NPS) stock solution for use in various research and development applications.

Introduction

4-Nitrophenyl salicylate is an organic compound used in various chemical and biological assays.^{[1][2]} Proper preparation of a stock solution is critical for obtaining accurate and reproducible experimental results. This document outlines the recommended procedure for dissolving and storing 4-NPS.

Materials and Equipment

- **4-Nitrophenyl salicylate** (solid)
- Anhydrous Dimethyl Sulfoxide (DMSO) or Acetone
- Appropriate buffer or media for final dilution
- Vortex mixer
- Analytical balance
- Microcentrifuge tubes or other appropriate sterile containers

- Personal Protective Equipment (PPE): lab coat, gloves, and safety glasses

Experimental Protocols

Protocol for Preparing a 10 mM **4-Nitrophenyl Salicylate** Stock Solution

- Pre-weighing Preparation: Allow the container of solid **4-Nitrophenyl salicylate** to equilibrate to room temperature before opening to prevent condensation of moisture.
- Weighing: On an analytical balance, carefully weigh out 2.59 mg of **4-Nitrophenyl salicylate** (Molecular Weight: 259.21 g/mol).^{[1][3]}
- Dissolution:
 - Transfer the weighed solid to a sterile microcentrifuge tube.
 - Add 1 mL of anhydrous DMSO or acetone to the tube.^[4]
 - Vortex the solution thoroughly until the solid is completely dissolved. Gentle warming may be applied if necessary, but avoid overheating.
- Storage:
 - Store the 10 mM stock solution at -20°C in a tightly sealed container.
 - For aqueous working solutions, it is recommended to prepare them fresh daily by diluting the stock solution in the buffer of choice.^[5] It is not recommended to store aqueous solutions for more than one day.^[5]

Note: The solubility of **4-Nitrophenyl salicylate** in other organic solvents such as ethanol and dimethylformamide (DMF) has been noted for similar compounds like 4-Nitrophenyl butyrate and may also be suitable.^[5] However, acetone is a confirmed solvent for **4-Nitrophenyl salicylate**.^[4]

Data Presentation

The following table summarizes the key quantitative data for **4-Nitrophenyl salicylate**.

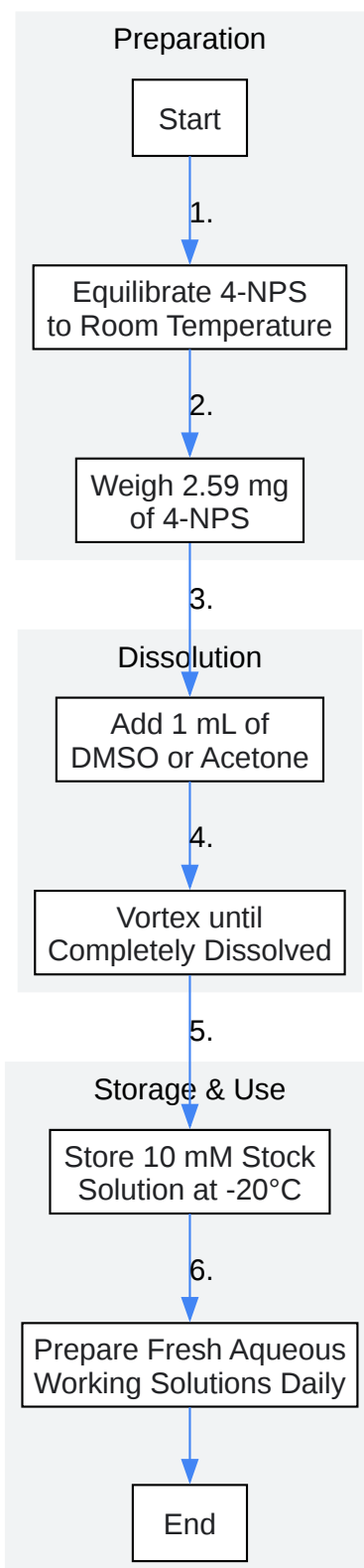
Property	Value	Reference
Molecular Weight	259.21 g/mol	[1][3]
Physical Form	Solid	[4][6]
Color	Very Pale Yellow	[6]
Melting Point	148°C	[6]
Recommended Solvent	Acetone, DMSO	[4][5]
Long-Term Storage	Store in a cool, dry place	[4]
Stock Solution Storage	-20°C	[5]

Safety and Handling

4-Nitrophenyl salicylate is classified as a hazardous substance. It is known to cause skin and serious eye irritation.[3] Always handle this compound with appropriate personal protective equipment in a well-ventilated area or fume hood. Consult the Safety Data Sheet (SDS) for complete safety information.

Visualization

The following diagram illustrates the workflow for preparing the **4-Nitrophenyl salicylate** stock solution.



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Workflow for 4-NPS Stock Solution Preparation.

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